

Essential Safety and Operational Guide for Handling NT1 Purpurin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NT1 Purpurin

Cat. No.: B033713

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This document provides immediate and essential safety, handling, and disposal information for **NT1 Purpurin** (CAS 81-54-9), a trihydroxyanthraquinone. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Safety Data

NT1 Purpurin is classified as a hazardous substance. It is a skin and eye irritant and may cause respiratory irritation.^{[1][2][3][4]} All personnel must review the following safety data and the full Safety Data Sheet (SDS) before handling this chemical.

Parameter	Value	Source
GHS Classification	Skin Irritation (Category 2), Serious Eye Irritation (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3)	[1][2][4]
Signal Word	Warning	[1][2][4]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1][2][3]
CAS Number	81-54-9	[1]
Molecular Formula	C ₁₄ H ₈ O ₅	
Molecular Weight	256.22 g/mol	[5]
Appearance	Orange to red crystalline solid/needles or brown-red to brown powder.	[5]
Melting Point	253-259 °C (487.4-498.2 °F)	[5]
Solubility	Soluble in alcohol, ether, and boiling alum solution. Slightly soluble in DMSO and methanol. Insoluble in hexane and does not mix well with water.	[5]
Toxicity Data	Oral TDLo (Rat): 312 g/kg/74W (continuous). Intraperitoneal LD >500 mg/kg (mouse).	[1]

Personal Protective Equipment (PPE)

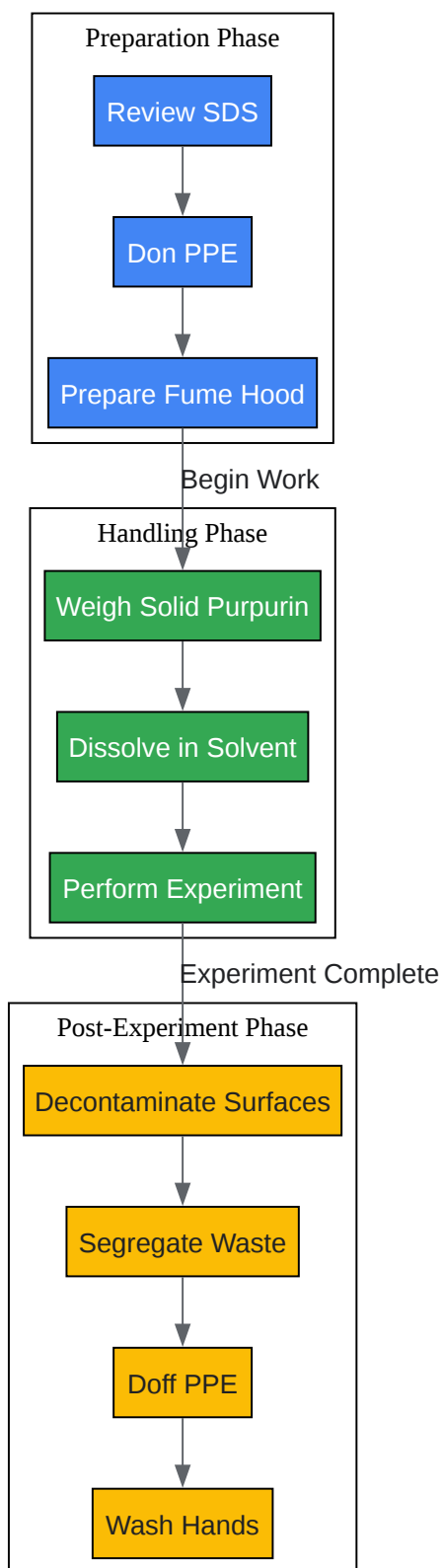
Strict adherence to PPE protocols is mandatory to prevent exposure. The following equipment must be worn at all times when handling **NT1 Purpurin**.

Protection Type	Specific Requirement	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Protects against dust particles and splashes causing serious eye irritation.[2][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Lab coat and closed-toe shoes.	Prevents skin contact which can cause irritation.[2][3] Contaminated clothing must be removed and washed before reuse.[2][5]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved dust respirator is required if dust is generated or during spill cleanup.	Mitigates the risk of respiratory tract irritation from inhaling dust.[1][2][5]

Critical Note: Contact lenses should not be worn when handling this chemical as they can absorb and concentrate irritants.[5]

Standard Operating and Handling Protocol

This protocol outlines the procedural steps for the safe handling of **NT1 Purpurin** from receipt to use.



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Caption: Workflow for Safe Handling of **NT1 Purpurin**.

Procedural Steps:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS).
 - Put on all required PPE as specified in Section 2.
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Keep an emergency spill kit readily accessible.
- Handling:
 - Conduct all manipulations of solid **NT1 Purpurin**, such as weighing, inside a chemical fume hood to avoid dust inhalation.[\[6\]](#)
 - Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[5\]](#)
 - When dissolving, add the solvent to the solid slowly to prevent splashing.
 - Keep containers securely sealed when not in use.[\[5\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[5\]](#)
- Post-Experiment Cleanup:
 - Decontaminate all work surfaces and equipment after use.
 - Segregate waste materials as described in the Disposal Plan (Section 4).
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after handling is complete.[\[5\]](#)

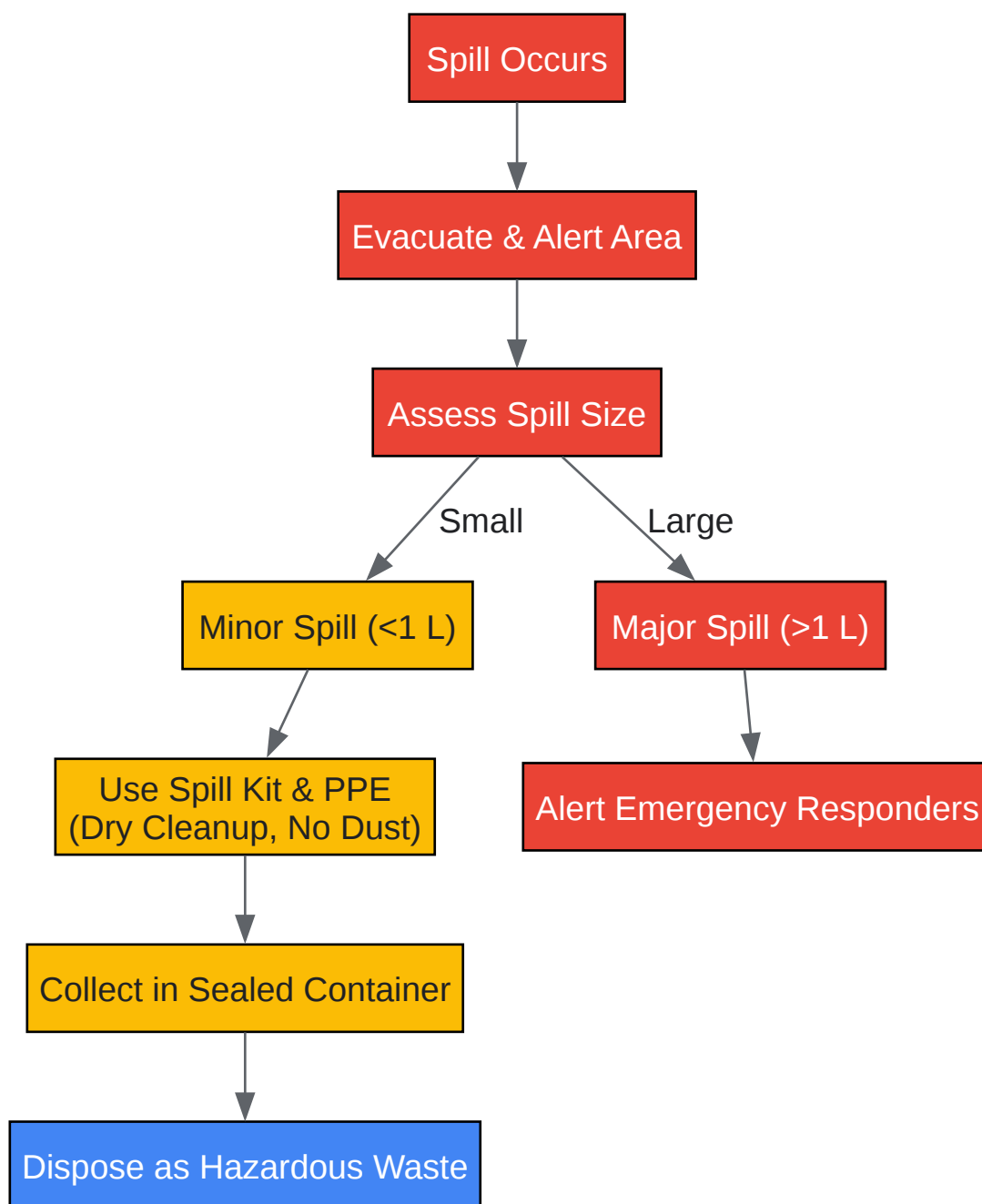
Emergency and Disposal Plans

Immediate and proper response to emergencies and spills is critical. All personnel must be familiar with these procedures.

Emergency First Aid:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- If on Skin: Immediately wash the affected area with plenty of soap and water.[\[2\]](#)[\[3\]](#) Remove contaminated clothing and wash it before reuse.[\[2\]](#) If skin irritation occurs, get medical help.[\[2\]](#)
- If in Eyes: Rinse cautiously with water for several minutes.[\[2\]](#) Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention from an ophthalmologist.[\[2\]](#)[\[3\]](#)
- If Swallowed: Immediately make the victim drink water. Do not induce vomiting. Seek immediate medical attention.[\[3\]](#)

Spill Response Plan:



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Caption: **NT1 Purpurin** Spill Response Logic.

- Minor Spills:
 - Alert personnel in the immediate area.

- Wearing appropriate PPE (including a dust respirator), clean up the spill using dry methods (e.g., sweeping, vacuuming with an explosion-proof vacuum) to avoid generating dust.[5]
- Place the spilled material into a clean, dry, sealable, and labeled container for disposal.[5]
- Major Spills:
 - Evacuate the area immediately.
 - Alert emergency responders and inform them of the location and nature of the hazard.[5]
 - Control personal contact by wearing appropriate protective clothing.[5]

Disposal Plan:

NT1 Purpurin and any materials contaminated with it must be treated as hazardous waste.

- Segregation: Do not dispose of with household or general laboratory garbage. Do not allow the product to reach any sewage system.[1]
- Containment: Collect all waste (solid purpurin, contaminated PPE, cleanup materials) in a suitable, closed, and clearly labeled hazardous waste container.[2]
- Disposal: Arrange for disposal through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal contractor, in accordance with all local, state, and federal regulations.[2][3]

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